

Personal protective equipment for handling tert-Butyl(3-chloropropoxy)dimethylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl(3-chloropropoxy)dimethylsilane*

Cat. No.: *B035849*

[Get Quote](#)

Essential Safety and Handling Guide for tert-Butyl(3-chloropropoxy)dimethylsilane

This guide provides immediate, essential safety and logistical information for handling **tert-Butyl(3-chloropropoxy)dimethylsilane** in a laboratory setting. The following procedures and recommendations are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Properties and Identification:

| Property | Value | Source |
|-------------------|--------------------------------------|--------|
| CAS Number | 89031-82-3 | [1] |
| Molecular Formula | C ₉ H ₂₁ ClOSi | [1] |
| Molecular Weight | 208.80 g/mol | [1] |
| Appearance | Colorless to light yellow liquid | [2] |
| Boiling Point | 198.3 ± 13.0 °C at 760 mmHg | [3] |
| Flash Point | 62.8 ± 12.0 °C | [2] |
| Density | 0.9 ± 0.1 g/cm ³ | [2] |
| Vapor Pressure | 0.5 ± 0.4 mmHg at 25°C | [2] |
| Refractive Index | 1.425 | [2] |

Personal Protective Equipment (PPE)

When handling **tert-Butyl(3-chloropropoxy)dimethylsilane**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following PPE is recommended, based on safety data for the compound and structurally similar chemicals.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection:
 - Gloves: Wear impervious chemical-resistant gloves.[5] The specific glove material should be selected based on the breakthrough time and permeation rate for this chemical class.
 - Clothing: A lab coat or chemical-resistant apron should be worn.[5] For tasks with a higher risk of splashing, chemical-resistant coveralls are recommended.
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.[5] If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges should be used.

First-Aid Measures

In the event of exposure, immediate action is critical.^[4]

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[4] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's integrity and prevent accidents.

- **Handling:**
 - Handle under an inert atmosphere (e.g., nitrogen or argon).^[5]
 - Keep away from heat, sparks, and open flames.
 - Take precautionary measures against static discharge.
 - Use non-sparking tools.
 - Avoid contact with skin, eyes, and clothing.^[5]
 - Wash hands thoroughly after handling.
- **Storage:**

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is between 2-8°C or at -20°C in an inert atmosphere.
[\[2\]](#)[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

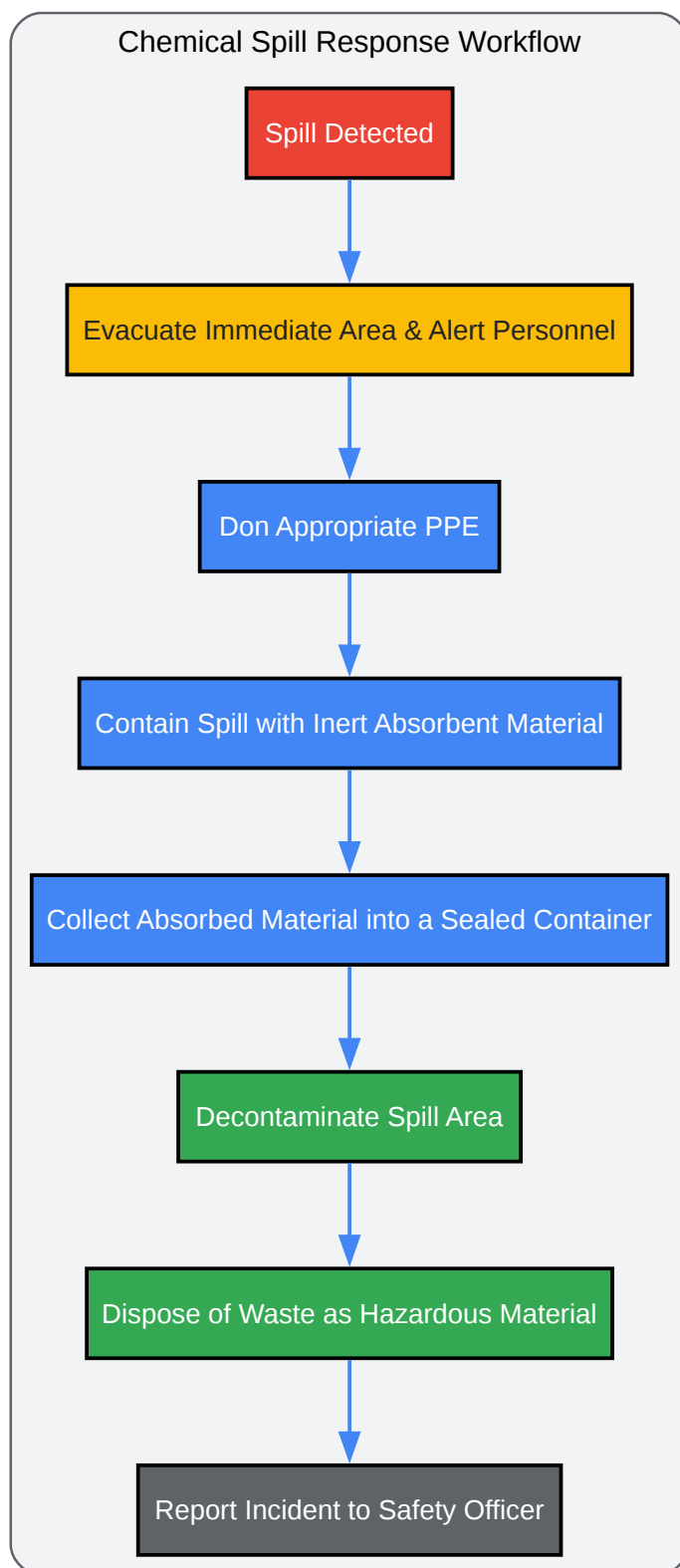
Disposal Plan

Dispose of **tert-Butyl(3-chloropropoxy)dimethylsilane** and its container in accordance with all applicable local, state, and federal regulations.

- Chemical Disposal: The chemical should be disposed of as hazardous waste through a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways.
- Container Disposal: Contaminated containers should be treated as hazardous waste and disposed of accordingly.

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for responding to a spill of **tert-Butyl(3-chloropropoxy)dimethylsilane**.



[Click to download full resolution via product page](#)

Caption: Workflow for a chemical spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 001chemical.com [001chemical.com]
- 2. alfa-chemical.com [alfa-chemical.com]
- 3. tert-Butyl(3-chloropropoxy)dimethylsilane | 89031-82-3 [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. pfaltzandbauer.com [pfaltzandbauer.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling tert-Butyl(3-chloropropoxy)dimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035849#personal-protective-equipment-for-handling-tert-butyl-3-chloropropoxy-dimethylsilane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com